

YM-254890 solubility and preparation

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Compound of Interest

Compound Name: YM-254890

Cat. No.: B1683496

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YM-254890 Technical Support Center

Welcome to the technical support center for **YM-254890**, a potent and selective inhibitor of Gαq/11 proteins. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility, preparation, and handling of **YM-254890** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **YM-254890** and what is its primary mechanism of action?

A1: **YM-254890** is a cyclic depsipeptide isolated from *Chromobacterium* sp. that acts as a highly potent and selective inhibitor of the Gαq, Gα11, and Gα14 subunits of heterotrimeric G proteins.[1] It functions by binding to a hydrophobic pocket on the Gα subunit, stabilizing the GDP-bound inactive state and preventing the exchange to the GTP-bound active state.[1] This effectively blocks the downstream signaling cascade mediated by Gαq/11, which involves the activation of phospholipase C-β (PLC-β) and the subsequent production of inositol trisphosphate (IP3) and diacylglycerol (DAG).

Q2: In which solvents is **YM-254890** soluble?

A2: **YM-254890** exhibits good solubility in dimethyl sulfoxide (DMSO) and is also soluble in ethanol.[2] Its solubility in aqueous solutions like water is limited.[2] For most in vitro cell-based assays, DMSO is the recommended solvent for preparing stock solutions.

Q3: How should **YM-254890** be stored?

A3: **YM-254890** powder should be stored at -20°C for long-term stability. Once reconstituted in DMSO, it is recommended to prepare single-use aliquots and store them at -80°C to minimize freeze-thaw cycles. Stock solutions in DMSO are typically stable for up to 6 months when stored at -80°C.

Q4: What is the recommended final concentration of DMSO in cell culture experiments?

A4: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in your cell culture medium should be kept as low as possible, ideally at or below 0.5%.^{[3][4][5]} Some sensitive cell lines may require even lower concentrations, such as 0.1%.^{[3][5]} It is always recommended to include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any potential effects of the solvent.^{[4][5]}

Solubility and Preparation Data

YM-254890 Solubility

Solvent	Solubility	Reference
DMSO	≥ 50 mg/mL (≥ 52.08 mM)	^[2]
Water	88 µM	^[2]
Ethanol	High solubility (exact value not specified)	^[2]

Stock Solution Preparation (in DMSO)

Desired Stock Concentration	Volume of DMSO to add to 1 mg of YM-254890	Volume of DMSO to add to 5 mg of YM-254890
1 mM	1.0416 mL	5.2079 mL
5 mM	0.2083 mL	1.0416 mL
10 mM	0.1042 mL	0.5208 mL

Experimental Protocols

Protocol 1: Preparation of YM-254890 Stock Solution (10 mM in DMSO)

Materials:

- **YM-254890** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes

Methodology:

- Allow the vial of **YM-254890** powder to equilibrate to room temperature before opening to prevent condensation.
- Aseptically weigh the required amount of **YM-254890** powder in a sterile microcentrifuge tube.
- Add the calculated volume of sterile DMSO to achieve a 10 mM concentration. For example, to prepare a 10 mM stock solution from 1 mg of **YM-254890** (MW: 960.09 g/mol), add 104.2 μ L of DMSO.
- Vortex the solution thoroughly to ensure the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) or sonication can be used to aid dissolution if necessary.^[2]
- Aliquot the stock solution into single-use sterile tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C.

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

Materials:

- 10 mM **YM-254890** stock solution in DMSO

- Pre-warmed (37°C) sterile cell culture medium

Methodology:

- Thaw an aliquot of the 10 mM **YM-254890** stock solution at room temperature.
- Perform serial dilutions of the stock solution in pre-warmed sterile cell culture medium to achieve the desired final concentrations for your experiment.
- Crucially, to avoid precipitation, add the **YM-254890** stock solution dropwise to the cell culture medium while gently vortexing or swirling the medium. This gradual dilution helps to prevent the compound from crashing out of the solution.
- Ensure the final concentration of DMSO in the working solution is below the tolerance level of your specific cell line (typically $\leq 0.5\%$).
- Use the freshly prepared working solutions immediately for your experiments.

Troubleshooting Guide

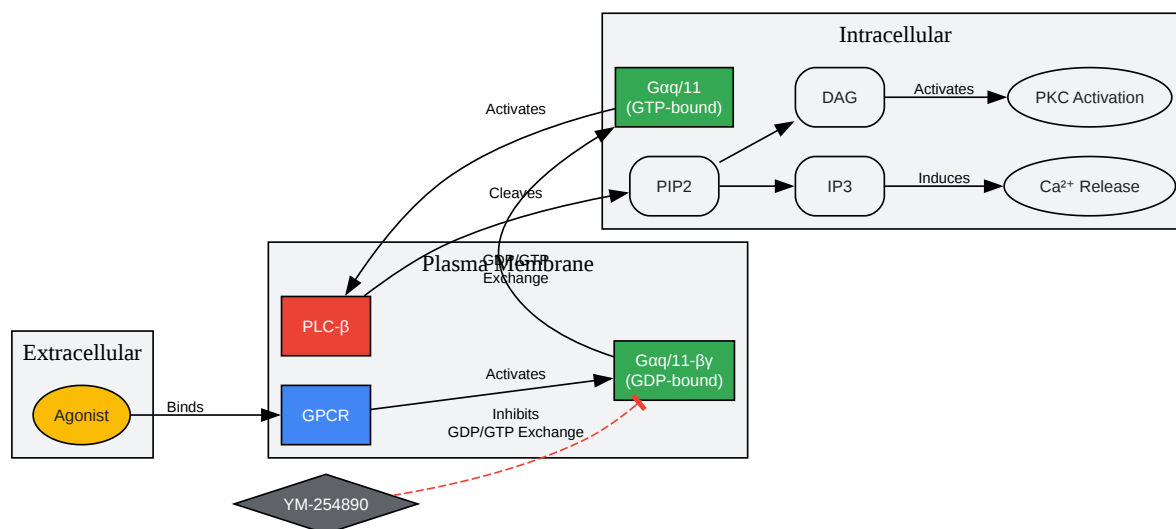
Issue	Potential Cause	Recommended Solution
Precipitation upon dilution in aqueous media	Solvent Shock: Rapid change in solvent polarity when adding a concentrated DMSO stock to an aqueous buffer.	<ol style="list-style-type: none">1. Pre-warm the aqueous medium to 37°C before adding the YM-254890 stock solution.2. Add the DMSO stock solution dropwise while gently vortexing or swirling the medium to ensure gradual mixing.3. Consider using a two-step dilution: first dilute the DMSO stock into a smaller volume of medium, mix well, and then add this intermediate dilution to the final volume.
Low Aqueous Solubility: The final concentration of YM-254890 exceeds its solubility limit in the aqueous medium.	<ol style="list-style-type: none">1. Re-evaluate the required final concentration. It is possible that a lower, still effective, concentration can be used.2. Ensure your calculations for dilution are correct.	
Inconsistent experimental results	Stock Solution Degradation: Repeated freeze-thaw cycles of the DMSO stock solution.	<ol style="list-style-type: none">1. Prepare single-use aliquots of the stock solution to avoid multiple freeze-thaw cycles.2. Store stock solution aliquots at -80°C for long-term stability.
Hygroscopic Nature of DMSO: DMSO can absorb moisture from the air, which can affect the concentration of the stock solution over time.	<ol style="list-style-type: none">1. Use anhydrous, high-purity DMSO for preparing stock solutions.2. Keep the stock solution vials tightly sealed and minimize their exposure to the atmosphere.	
Cell Toxicity Observed	High Final DMSO Concentration: The final concentration of DMSO in the	<ol style="list-style-type: none">1. Calculate and ensure the final DMSO concentration is within the tolerated range for

cell culture medium is toxic to the cells.

your cell line (typically $\leq 0.5\%$).

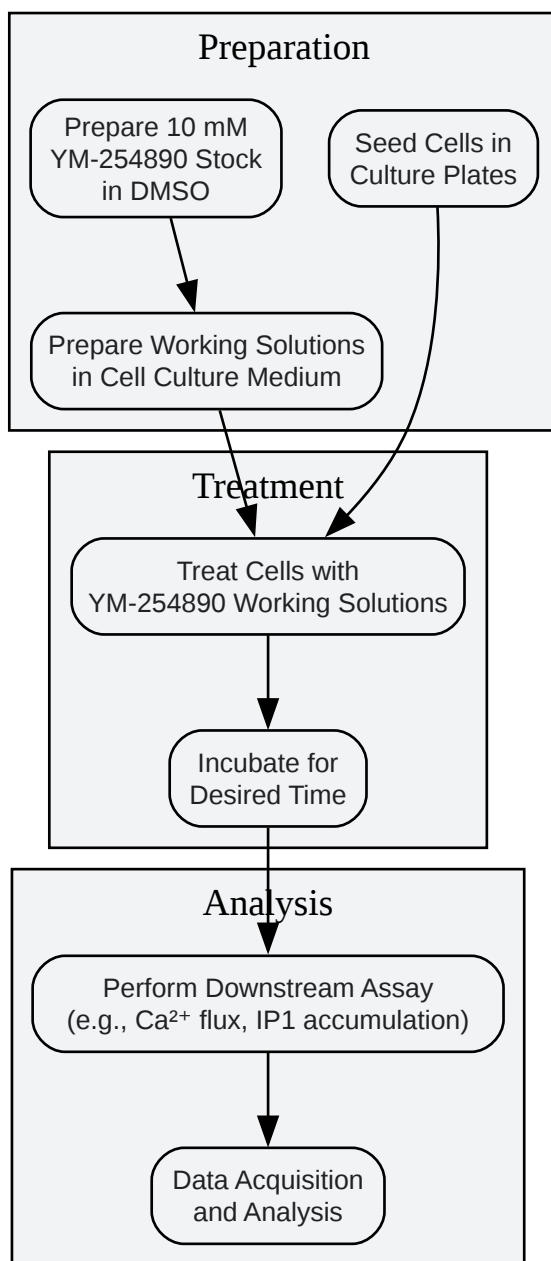
[3][4][5] 2. Perform a dose-response experiment to determine the maximum tolerated DMSO concentration for your specific cells. 3. Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.[4][5]

Visualizing Pathways and Workflows



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Caption: Gq/11 signaling pathway and the inhibitory action of **YM-254890**.



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Caption: General experimental workflow for in vitro studies using **YM-254890**.

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